

A Comprehensive Technical Guide to 2-(4-hydroxy-3-methoxyphenyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-hydroxy-3-methoxyphenyl)acetaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**, a significant metabolite and versatile chemical intermediate. This guide covers its nomenclature, physicochemical properties, synthesis protocols, and biological relevance, offering valuable insights for professionals in chemical biology and drug development.

Nomenclature and Identification

The compound with the systematic IUPAC name **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** is also widely known by its common name, Homovanillin.^[1] In metabolic and biochemical contexts, it is often abbreviated as HMPAL.^{[1][2]} It is classified as a member of the phenylacetaldehydes and an alpha-CH₂-containing aldehyde.^[1]

Physicochemical Properties

A summary of the key quantitative data for **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** is presented below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
CAS Number	5703-24-2	[2] [3] [4] [5]
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [4] [5]
Molecular Weight	166.17 g/mol	[1] [5]
Melting Point	50.5 °C	[4]
Boiling Point	310.5 °C at 760 mmHg	[3] [4]
111-114 °C at 0.45 mmHg	[4]	
Density	1.17 g/cm ³	[3]
Flash Point	126.4 °C	[3]
Vapor Pressure	0.000328 mmHg at 25 °C	[4]

Experimental Protocols: Synthesis and Key Reactions

Several synthetic routes to **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** have been established, starting from common precursors. Additionally, its aldehyde functionality allows for straightforward oxidation and reduction reactions to yield important derivatives.

3.1. Synthesis from Vanillin

A common pathway involves the use of vanillin as a starting material through a sequence of reduction and oxidation steps.[\[6\]](#)

- Step 1: Condensation: Vanillin is condensed with acetone under alkaline conditions to form the corresponding aldol adduct.
- Step 2: Reduction: The intermediate is subjected to controlled reduction.
- Step 3: Hydrolysis: Subsequent hydrolysis yields **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**.[\[6\]](#)

3.2. Synthesis from Guaiacol and Glyoxylic Acid

This method provides a direct route through a condensation reaction.^[6]

- **Reaction:** Guaiacol is reacted with glyoxylic acid. The reaction proceeds via a first-order kinetic profile with respect to glyoxylic acid.^[6]
- **Catalysis:** The use of an Aluminum(III) catalyst can enhance the selectivity of the reaction by promoting specific interactions between the catalyst and the substrates.^[6]

3.3. Oxidation to Homovanillic Acid

The aldehyde group can be readily oxidized to the corresponding carboxylic acid, (4-hydroxy-3-methoxyphenyl)acetic acid, also known as homovanillic acid.^[2]

- **Reagents:** A variety of oxidizing agents can be employed. Effective systems include:
 - Sodium hypochlorite (NaOCl) in the presence of a TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) catalyst.^[2]
 - Sodium periodate (NaIO₄).^[2]
 - Sodium dichromate (Na₂Cr₂O₇).^[2]
- **Procedure:** The chosen oxidizing agent is added to a solution of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** in a suitable solvent and stirred until the reaction is complete, as monitored by techniques like thin-layer chromatography (TLC).

3.4. Reduction to Homovanillyl Alcohol

The aldehyde can be efficiently reduced to its corresponding primary alcohol, 4-(2-hydroxyethyl)-2-methoxyphenol (homovanillyl alcohol).^[2]

- **Reagents:** Standard metal hydride reducing agents are typically used, such as sodium borohydride (NaBH₄) or lithium aluminum hydride (LiAlH₄).
- **Procedure:** The reducing agent is carefully added to a solution of the aldehyde at a controlled temperature (e.g., 0 °C). The reaction is typically rapid and is followed by an

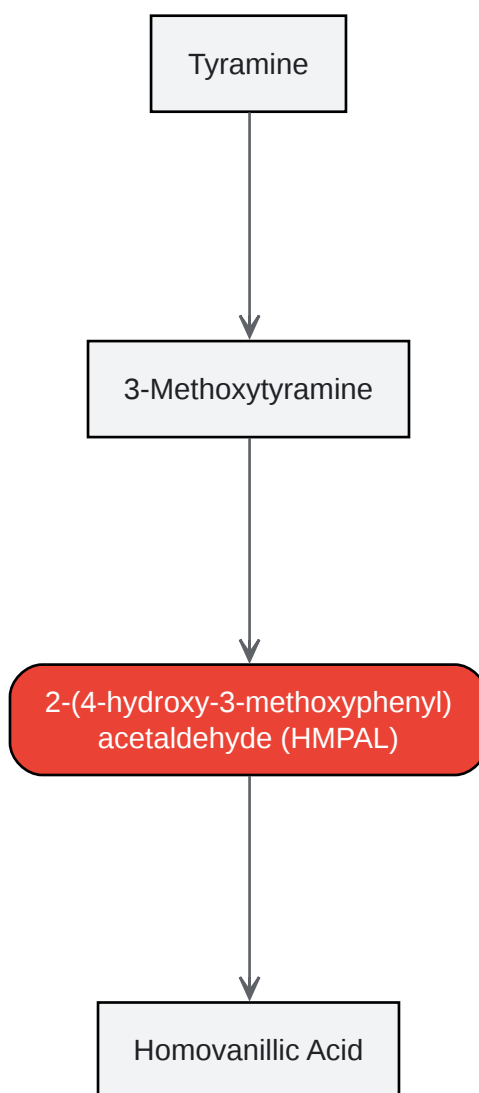
aqueous workup to quench excess reagent and isolate the alcohol product.

Biological Significance and Metabolic Pathways

2-(4-hydroxy-3-methoxyphenyl)acetaldehyde is an endogenous metabolite found in mammalian systems, including humans and mice.^{[1][2]} Its primary significance lies in its role as an intermediate in the metabolic pathway of the critical neurotransmitter, dopamine.^[2]

The compound is formed from 3-methoxytyramine through the action of monoamine oxidase. It is subsequently metabolized to homovanillic acid by aldehyde dehydrogenase.^[2] This metabolic link makes it a potential biomarker for assessing dopamine turnover in neurological research.

Below is a diagram illustrating the central role of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** in catecholamine metabolism.



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Caption: Metabolic conversion of Tyramine to Homovanillic Acid.

Potential Therapeutic and Industrial Applications

Emerging research highlights the diverse biological activities of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**, suggesting its potential for further investigation in drug development and other industries.

- **Antioxidant and Anti-inflammatory Properties:** The phenolic hydroxyl group contributes to its ability to scavenge free radicals and modulate inflammatory pathways, indicating potential applications in conditions associated with oxidative stress.[6]

- **Antimicrobial Activity:** Studies have demonstrated its effectiveness against various foodborne pathogens, such as *E. coli* and *S. aureus*, and fungi like *Candida albicans*, making it a candidate for development as a novel food preservative.[6]
- **Cancer Research:** Preliminary research suggests that the compound may possess anti-cancer properties, with reports of its ability to induce cell death and inhibit the proliferation of certain cancer cell lines.[6] Further mechanistic studies are required to validate these findings.

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